

Physicochemical Properties of Antimicrobial Agent-31: A Technical Guide

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Compound of Interest

Compound Name: Antimicrobial agent-31

Cat. No.: B15564474

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Abstract

Antimicrobial agent-31, identified as compound 4a in recent literature, is a novel synthetic molecule belonging to the sulfonamide-dye based pyrrole class of compounds. It has demonstrated significant antimicrobial potency, particularly against Gram-negative bacteria such as *Salmonella enterica* serovar Typhimurium and *Escherichia coli*. This technical guide provides a comprehensive overview of the known physicochemical properties of **Antimicrobial agent-31**, detailed experimental protocols for its characterization and evaluation, and an analysis of its probable mechanism of action based on molecular docking studies.

Physicochemical Properties

The fundamental physicochemical characteristics of **Antimicrobial agent-31** (compound 4a) are summarized in the table below. These properties are crucial for understanding the compound's behavior in biological systems and for its further development as a potential therapeutic agent.

Property	Value	Reference
Molecular Formula	C ₂₂ H ₁₉ N ₅ O ₅ S ₂	MedChemExpress
Molecular Weight	497.55 g/mol	MedChemExpress
Antimicrobial Spectrum	Gram-negative bacteria	
Minimum Inhibitory Concentration (MIC) vs. <i>S. typhimurium</i>	19.24 µg/mL	
Minimum Inhibitory Concentration (MIC) vs. <i>E. coli</i>	11.31 µg/mL	
Inhibition Zone Diameter (IZD) vs. <i>S. typhimurium</i>	15 mm	
Inhibition Zone Diameter (IZD) vs. <i>E. coli</i>	19 mm	

Experimental Protocols

The following sections detail the methodologies for the synthesis, characterization, and antimicrobial evaluation of compounds structurally related to **Antimicrobial agent-31**. While the specific parameters for **Antimicrobial agent-31** are detailed in the primary literature, these protocols provide a representative framework for researchers.

Synthesis of Sulfonamide-Dye Based Pyrrole Compounds

The synthesis of this class of compounds typically involves a multi-step process. A generalized workflow is as follows:

- **Diazotization:** An appropriate aromatic amine is treated with sodium nitrite in an acidic medium (e.g., hydrochloric acid) at a low temperature (0-5 °C) to form a diazonium salt.
- **Coupling Reaction:** The diazonium salt is then coupled with a suitable active methylene compound, such as ethyl 2-(2-cyanoacetyl)-5-oxo-2-phenyl-4,5-dihydro-1H-pyrrole-3-

carboxylate, in a basic medium (e.g., sodium acetate) to yield an intermediate azo compound.

- **Cyclization and Sulfonamide Moiety Introduction:** The azo intermediate is further reacted to form the final sulfonamide-dye based pyrrole structure. This may involve refluxing with a specific sulfonamide derivative.
- **Purification:** The final product is purified using techniques such as recrystallization from an appropriate solvent (e.g., ethanol or acetic acid) to obtain a pure crystalline solid.

Spectroscopic Characterization

The chemical structure of the synthesized compounds is elucidated using a combination of spectroscopic techniques:

- **Fourier-Transform Infrared (FT-IR) Spectroscopy:** To identify the presence of key functional groups (e.g., N-H, C=O, SO₂, C=N). Spectra are typically recorded using KBr pellets.
- **Nuclear Magnetic Resonance (NMR) Spectroscopy:** ¹H NMR and ¹³C NMR spectroscopy are used to determine the arrangement of protons and carbon atoms in the molecule, confirming the overall structure. Deuterated solvents such as DMSO-d₆ are commonly used.
- **Mass Spectrometry (MS):** To confirm the molecular weight of the synthesized compound.

Determination of Minimum Inhibitory Concentration (MIC)

The MIC, the lowest concentration of an antimicrobial agent that inhibits the visible growth of a microorganism, is a key measure of antimicrobial potency. A standard broth microdilution method is typically employed:

- **Preparation of Inoculum:** A standardized suspension of the test bacteria (e.g., *E. coli*, *S. typhimurium*) is prepared in a suitable broth medium (e.g., Mueller-Hinton Broth) to a concentration of approximately 5 x 10⁵ CFU/mL.
- **Serial Dilution:** The antimicrobial agent is serially diluted in the broth medium in a 96-well microtiter plate to obtain a range of concentrations.

- Inoculation: Each well is inoculated with the standardized bacterial suspension.
- Incubation: The microtiter plate is incubated at 37°C for 18-24 hours.
- Observation: The MIC is determined as the lowest concentration of the antimicrobial agent in which no visible bacterial growth (turbidity) is observed.

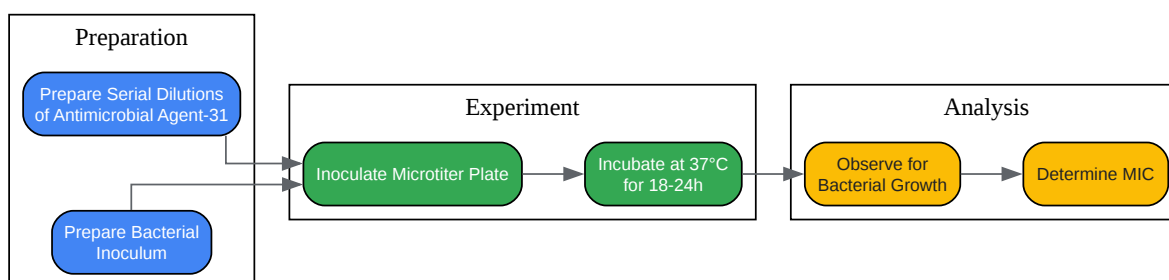
Probable Mechanism of Action: Inhibition of Dihydropteroate Synthase

Molecular docking studies on **Antimicrobial agent-31** and its analogues have been performed against dihydropteroate synthase (DHPS). This enzyme is crucial in the bacterial folate biosynthesis pathway, which is essential for the synthesis of nucleic acids and certain amino acids. Sulfonamide antibiotics are known to act as competitive inhibitors of DHPS, mimicking its natural substrate, para-aminobenzoic acid (PABA).

The likely mechanism of action for **Antimicrobial agent-31** is the inhibition of bacterial DHPS. By binding to the active site of DHPS, the agent prevents the synthesis of dihydropteroate, a precursor to folic acid. This disruption of the folate pathway leads to the inhibition of bacterial growth and replication. The specific protein data bank (PDB) entries used for docking studies with this class of compounds were 3TZF and 6CLV, which correspond to the DHPS from *Yersinia pestis* and *Staphylococcus aureus*, respectively.

Visualizations

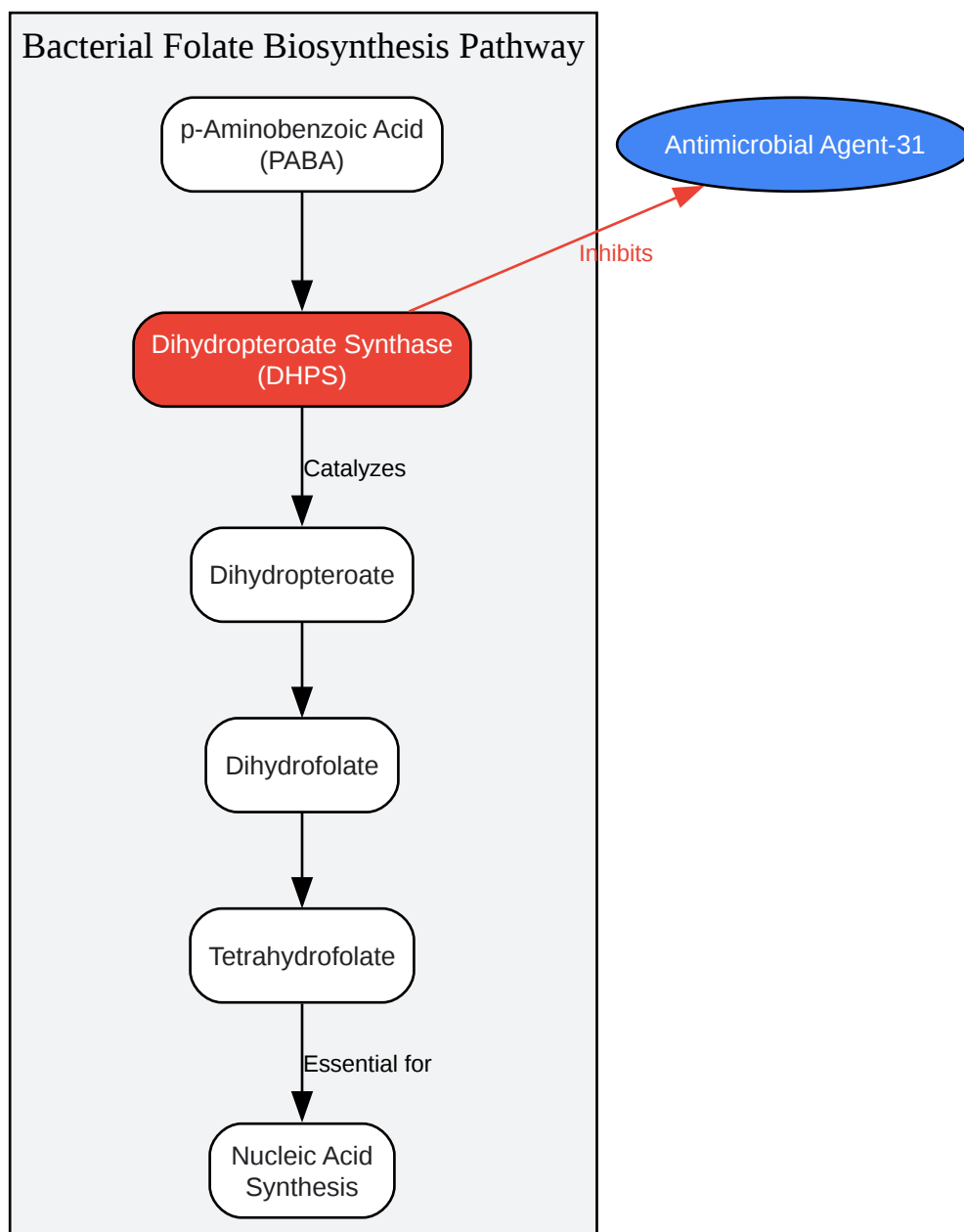
Experimental Workflow: MIC Determination



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Caption: Workflow for Minimum Inhibitory Concentration (MIC) determination.

Proposed Signaling Pathway: Inhibition of Folate Synthesis

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Caption: Proposed mechanism of action of **Antimicrobial agent-31**.

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